

Physical and chemical properties of Potassium 2-ethylhexanoate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Potassium 2-ethylhexanoate

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An In-depth Technical Guide to Potassium 2-Ethylhexanoate

For Researchers, Scientists, and Drug Development Professionals

Abstract

Potassium 2-ethylhexanoate, the potassium salt of 2-ethylhexanoic acid, is a versatile organometallic compound with significant applications across various scientific and industrial domains. Its utility as a catalyst in polymerization, a reagent in pharmaceutical synthesis, and a corrosion inhibitor underscores its importance. This technical guide provides a comprehensive overview of the core physical and chemical properties of **Potassium 2-ethylhexanoate**, detailed experimental protocols for its synthesis and property determination, and a review of its key applications, with a focus on its relevance to chemical and pharmaceutical research and development.

Chemical Identity and Physical Properties

Potassium 2-ethylhexanoate is an organic compound with the chemical formula $C_8H_{15}KO_2$. It is also commonly referred to as potassium octoate.^[1] The compound's structure consists of a potassium cation and a 2-ethylhexanoate anion.

Quantitative Physical Properties

The physical properties of **Potassium 2-ethylhexanoate** can vary depending on its purity and whether it is in its anhydrous or hydrated form. The data compiled from various sources are presented below.

Property	Value	Source(s)
Molecular Formula	C ₈ H ₁₅ KO ₂	[2][3][4]
Molecular Weight	182.30 g/mol	[2][3]
CAS Number	3164-85-0	[2][3][5][6]
Appearance	White to off-white or slightly yellow solid; can also be a colorless to pale yellow liquid.	[2][5][7][8]
Melting Point	60-70 °C (range); 66-68 °C; 255 °C (conflicting data)	[7][8][9][10]
Boiling Point	228 °C at 760 mmHg; 246 °C (conflicting data)	[8][9]
Density	1.120 g/cm ³	[8]
Flash Point	116.6 °C	[8]
Solubility	Soluble in organic solvents like alcohols, ethers, and hydrocarbons; sparingly or partly miscible in water.	[1][7][10][11]

Chemical Properties and Reactivity

Potassium 2-ethylhexanoate is a stable compound under standard conditions but is noted to be moisture-sensitive.[10][12] It is incompatible with strong oxidizing agents.[13] When heated to decomposition, it may emit carbon oxides and potassium oxides.[12]

Stability and Storage

For optimal stability, **Potassium 2-ethylhexanoate** should be stored in a tightly sealed container in a dry, cool, and well-ventilated area, protected from moisture.[1][14]

Experimental Protocols

This section outlines detailed methodologies for the synthesis of **Potassium 2-ethylhexanoate** and the determination of its key physical properties, based on standard laboratory and regulatory testing guidelines.

Synthesis of Potassium 2-Ethylhexanoate via Neutralization

The most common method for synthesizing **Potassium 2-ethylhexanoate** is through the neutralization of 2-ethylhexanoic acid with a potassium base, such as potassium hydroxide.[\[15\]](#)

Objective: To synthesize **Potassium 2-ethylhexanoate**.

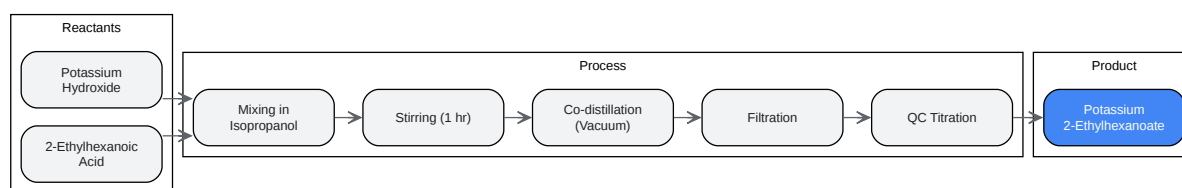
Materials:

- 2-ethylhexanoic acid
- Potassium hydroxide (pellets)
- Isopropanol
- Methanol (for testing)
- Phenolphthalein indicator
- 0.1N Hydrochloric acid (for titration)
- 0.1N Sodium hydroxide (for titration)
- Reaction vessel with stirring mechanism
- Distillation apparatus

Procedure:

- Prepare a mixture of isopropanol (4 liters) and 2-ethylhexanoic acid (1200 grams) in the reaction vessel.[\[16\]](#)

- While stirring at room temperature, add potassium hydroxide pellets (562 grams) to the mixture over a period of 5 minutes.[16]
- Continue stirring for 1 hour, or until all the potassium hydroxide pellets have dissolved. An exothermic reaction may be observed.[12][16]
- The resulting solution is then co-distilled with 14 liters of isopropanol at 50°C under reduced pressure to remove water.[16]
- Adjust the final volume to 4 liters and filter the solution.[16]
- To check for excess reactants, dilute a small sample with methanol and add phenolphthalein.
[16]
 - If a purple color appears, titrate with 0.1N hydrochloric acid to determine the excess potassium hydroxide.
 - If no color appears, titrate with 0.1N sodium hydroxide to determine the excess 2-ethylhexanoic acid.
- Adjust the final product to ensure the water content is below 1%. If there is an excess of 2-ethylhexanoic acid, it can be neutralized by adding a calculated amount of 45% aqueous potassium hydroxide.[16]



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Caption: Workflow for the synthesis of **Potassium 2-ethylhexanoate**.

Determination of Melting Point (Capillary Method)

This protocol is based on the ASTM E324 standard test method.^[2]^[15]

Objective: To determine the melting range of a solid sample of **Potassium 2-ethylhexanoate**.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp)
- Capillary tubes (one end sealed)
- Calibrated thermometer or digital temperature probe

Procedure:

- Ensure the sample of **Potassium 2-ethylhexanoate** is dry and in a fine powdered form.
- Load the capillary tube by pressing the open end into the sample, trapping a small amount of powder.
- Invert the tube and tap it gently on a hard surface to pack the solid into the sealed end. The sample height should be 2-3 mm.^[17]
- Place the capillary tube into the heating block of the melting point apparatus.
- Heat the block at a medium rate until the temperature is about 15-20°C below the expected melting point.
- Decrease the heating rate to approximately 1-2°C per minute to ensure thermal equilibrium.
- Record the temperature at which the first droplet of liquid is observed (initial melting point).
- Record the temperature at which the entire sample has completely melted (final melting point).
- The two recorded temperatures constitute the melting range. For a pure substance, this range is typically narrow (0.5-1.0°C).

Determination of Water Solubility (Flask Method)

This protocol is based on the OECD Guideline 105 for testing of chemicals.^{[7][18]} The flask method is suitable for substances with solubility above 10^{-2} g/L.

Objective: To determine the water solubility of **Potassium 2-ethylhexanoate**.

Materials:

- **Potassium 2-ethylhexanoate**
- Distilled or deionized water
- Thermostatically controlled water bath or shaker
- Centrifuge
- Analytical method for quantification (e.g., HPLC, titration)

Procedure:

- Add an excess amount of **Potassium 2-ethylhexanoate** to a known volume of water in a flask.
- Place the flask in a thermostatic bath set to the desired temperature (e.g., 20°C) and agitate for a sufficient time to reach equilibrium (preliminary tests can determine this, often 24 hours).^[18]
- After equilibration, allow the mixture to settle.
- Separate the solid and aqueous phases, typically by centrifugation.
- Carefully take an aliquot of the clear supernatant (the saturated aqueous solution).
- Determine the concentration of **Potassium 2-ethylhexanoate** in the aliquot using a validated analytical method.
- The determined concentration is the water solubility at that temperature.

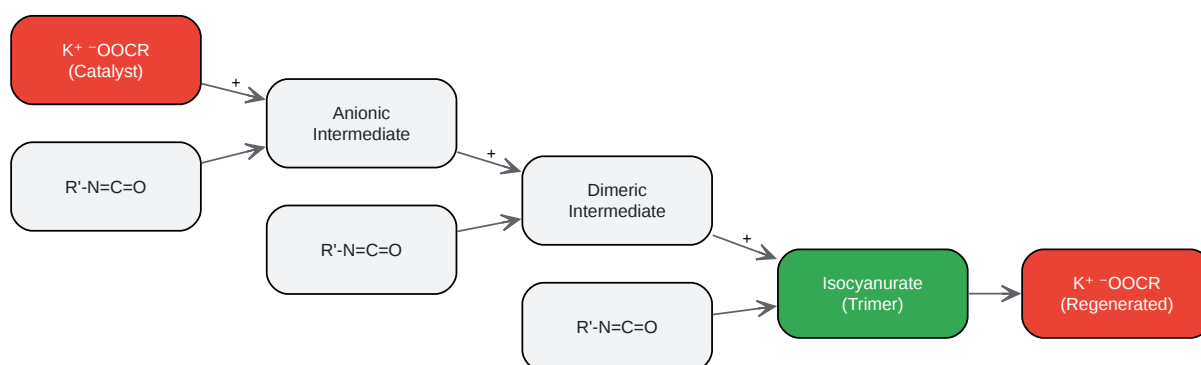
Key Applications in Research and Development

Potassium 2-ethylhexanoate's unique properties make it a valuable tool in several areas relevant to scientists and drug development professionals.

Catalyst in Polymer Chemistry

Potassium 2-ethylhexanoate is widely used as a catalyst, particularly for the trimerization of isocyanates to form polyisocyanurate (PIR) foams.[19][20] These foams are valued for their thermal stability and flame resistance.[19] The catalytic mechanism involves the carboxylate anion acting as a nucleophile.

Mechanism of Isocyanate Trimerization: The generally accepted mechanism involves the carboxylate anion of **Potassium 2-ethylhexanoate** initiating a nucleophilic attack on the carbon of an isocyanate group. This forms an unstable intermediate which then reacts with two more isocyanate molecules in a stepwise manner, eventually leading to the formation of a stable six-membered isocyanurate ring and regeneration of the catalyst.[21]

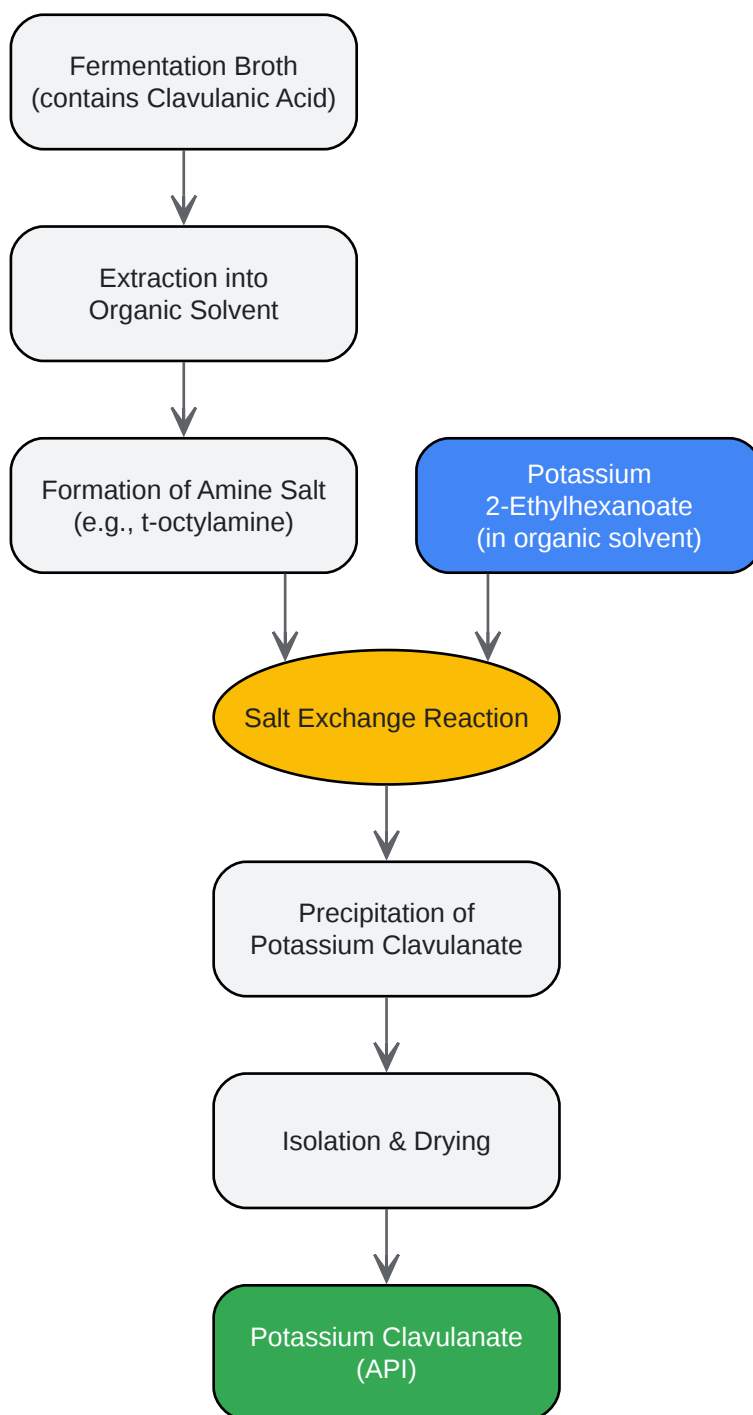


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Caption: Catalytic cycle of isocyanate trimerization by **Potassium 2-ethylhexanoate**.

Reagent in Pharmaceutical Synthesis: Potassium Clavulanate

In the field of drug development, **Potassium 2-ethylhexanoate** plays a crucial role as a salt-forming agent in the synthesis of potassium clavulanate, a β -lactamase inhibitor.[18][22] Clavulanic acid is often co-formulated with antibiotics like amoxicillin to overcome bacterial resistance. The process involves a salt-exchange reaction where the potassium ion from **Potassium 2-ethylhexanoate** displaces the cation of a clavulanate salt intermediate (e.g., an amine salt), leading to the precipitation of the more stable potassium clavulanate.[22][23]



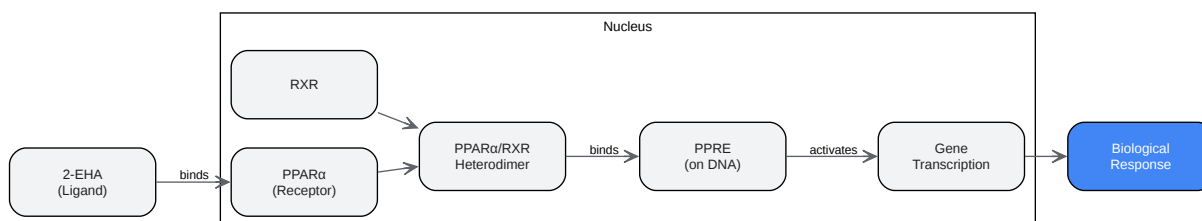
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Caption: Workflow for Potassium Clavulanate synthesis using **Potassium 2-ethylhexanoate**.

Toxicological and Biological Relevance

While **Potassium 2-ethylhexanoate**'s primary roles are chemical, its anion, 2-ethylhexanoic acid (2-EHA), has biological relevance for drug development professionals, particularly from a toxicological perspective. 2-EHA is a metabolite of the common plasticizer di(2-ethylhexyl) phthalate (DEHP).[10]

Studies have shown that 2-EHA can act as a peroxisome proliferator.[4] Peroxisome proliferators are a class of compounds that can activate peroxisome proliferator-activated receptors (PPARs), which are nuclear receptors involved in regulating lipid metabolism and inflammation.[24][25] Sustained activation of PPAR α in rodents has been linked to the development of liver tumors, making this a pathway of interest in toxicology and safety pharmacology.[25] Additionally, 2-EHA has been shown to have an immunosuppressive effect in vitro by inhibiting the production of reactive oxygen species (ROS) in human polymorphonuclear leukocytes.[17]

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Caption: General pathway of PPAR α activation by a ligand like 2-EHA.

Conclusion

Potassium 2-ethylhexanoate is a compound of significant industrial and scientific value. Its physical and chemical properties make it an effective catalyst and a crucial reagent in pharmaceutical manufacturing. For researchers, a thorough understanding of its characteristics, synthesis, and reaction mechanisms is essential for its effective application. The biological activity of its constituent anion, 2-ethylhexanoic acid, also warrants consideration in the context of drug development and toxicology. This guide provides a foundational resource for professionals working with this versatile chemical.

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- To cite this document: BenchChem. [Physical and chemical properties of Potassium 2-ethylhexanoate]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1592632#physical-and-chemical-properties-of-potassium-2-ethylhexanoate>]

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